

# molecular weight and formula of 1,8-Dinitrobenzo(e)pyrene

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## Compound of Interest

Compound Name: 1,8-Dinitrobenzo(e)pyrene

Cat. No.: B053518

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## In-Depth Technical Guide: 1,8-Dinitrobenzo(e)pyrene

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological implications of **1,8-Dinitrobenzo(e)pyrene**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical and Physical Data

**1,8-Dinitrobenzo(e)pyrene** is a nitro-polycyclic aromatic hydrocarbon (nitro-PAH). Below is a summary of its key quantitative data.

Property	Value	Source
Chemical Formula	C <sub>20</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	342.3 g/mol	<a href="#">[1]</a>
IUPAC Name	1,8-dinitrobenzo[e]pyrene	<a href="#">[1]</a>
CAS Number	120812-49-9	
Monoisotopic Mass	342.06405680 Da	<a href="#">[1]</a>

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,8-Dinitrobenzo(e)pyrene** is not readily available in the reviewed literature, a general method for the nitration of pyrene derivatives can be adapted. The following protocol is a representative procedure for the synthesis of dinitropyrenes, which would likely be applicable for the synthesis of **1,8-Dinitrobenzo(e)pyrene** from benzo[e]pyrene.

#### Protocol: General Nitration of Benzo[e]pyrene

This protocol is based on established methods for the nitration of polycyclic aromatic hydrocarbons.

#### Materials:

- Benzo[e]pyrene
- Fuming nitric acid
- Acetic anhydride
- Dichloromethane
- Silica gel for column chromatography
- Hexane
- Toluene

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve Benzo[e]pyrene in dichloromethane. Cool the solution in an ice bath.
- **Nitration:** Slowly add a pre-cooled mixture of fuming nitric acid and acetic anhydride to the Benzo[e]pyrene solution with constant stirring. The reaction is exothermic and the temperature should be maintained below 5°C.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).

- Quenching: Once the reaction is complete, slowly pour the reaction mixture into ice-water to quench the reaction.
- Extraction: Separate the organic layer and wash it sequentially with water, a saturated solution of sodium bicarbonate, and brine. Dry the organic layer over anhydrous sodium sulfate.
- Purification: Concentrate the organic extract under reduced pressure. The resulting crude product, a mixture of nitro-isomers, is then purified by column chromatography on silica gel using a hexane-toluene gradient to isolate the **1,8-Dinitrobenzo(e)pyrene** isomer.
- Characterization: The structure and purity of the final product should be confirmed by spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Potential Biological Signaling and Genotoxicity

The biological activity of **1,8-Dinitrobenzo(e)pyrene** is not as extensively studied as its parent compound, benzo[a]pyrene. However, based on the known metabolic pathways of similar nitro-PAHs, a likely mechanism of action involves metabolic activation to reactive intermediates that can cause DNA damage. The genotoxicity of the related compound, 3,6-dinitrobenzo[e]pyrene, has been demonstrated in mammalian cells.<sup>[2]</sup>

The metabolic activation of benzo[a]pyrene, a well-studied carcinogen, proceeds through the cytochrome P450 monooxygenase system to form diol epoxides, which are highly reactive with DNA. It is plausible that **1,8-Dinitrobenzo(e)pyrene** undergoes similar metabolic activation, potentially involving nitroreduction, leading to the formation of DNA adducts and subsequent mutations.

Below is a diagram illustrating a probable metabolic activation pathway for **1,8-Dinitrobenzo(e)pyrene**, leading to potential genotoxicity.

Metabolic activation and genotoxicity of **1,8-Dinitrobenzo(e)pyrene**.

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## References

- 1. 1,8-Dinitrobenzo(e)pyrene | C<sub>20</sub>H<sub>10</sub>N<sub>2</sub>O<sub>4</sub> | CID 147500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Genotoxicity of 3,6-dinitrobenzo[e]pyrene, a novel mutagen in ambient air and surface soil, in mammalian cells in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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